

Sourcing High-Purity 1-Methylcyclopropanemethanol: A Technical Guide for Researchers

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Compound of Interest

Compound Name: 1-Methylcyclopropanemethanol

Cat. No.: B1329797

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For researchers, scientists, and drug development professionals, the procurement of high-purity reagents is a critical, yet often challenging, first step in ensuring experimental reproducibility and success. This guide provides an in-depth technical overview of sourcing **1-Methylcyclopropanemethanol** (CAS No. 2746-14-7), a valuable building block in organic synthesis. We will delve into the commercial supplier landscape, the critical interpretation of analytical documentation, and provide a framework for independent quality verification.

Introduction to 1-Methylcyclopropanemethanol

1-Methylcyclopropanemethanol is a derivatized cyclopropane compound with the molecular formula $C_5H_{10}O$.^{[1][2]} Its unique strained ring structure and functional handle make it an attractive intermediate in the synthesis of novel organic molecules, particularly in the development of pharmaceutical candidates. For instance, it has been utilized in the preparation of dipeptide analogues, highlighting its relevance in medicinal chemistry.^{[3][4]} The physical and chemical properties of this colorless to light yellow liquid are summarized below.

Property	Value
Molecular Weight	86.13 g/mol [1][3][5]
Boiling Point	128 °C at 750 mmHg (lit.)[3][5][6]
Density	0.887 g/mL at 25 °C (lit.)[3][5][6]
Refractive Index	n _{20/D} 1.431 (lit.)[3]
Flash Point	34 °C (93.2 °F) - closed cup[3][4]

Given its application in sensitive downstream applications, securing high-purity **1-Methylcyclopropanemethanol** is paramount. Impurities can lead to unpredictable reaction outcomes, the formation of unwanted by-products, and complicate the purification of the final target molecule.

The Commercial Supplier Landscape

A variety of chemical suppliers offer **1-Methylcyclopropanemethanol**, typically for research and development purposes.[7] The stated purity generally ranges from 95% to 98%.[3][8] When evaluating suppliers, it is crucial to look beyond the catalog purity and consider the comprehensiveness of the analytical data they provide.

Supplier	Stated Purity	Available Documentation	Key Considerations
Sigma-Aldrich (Merck)	98% [3]	Certificate of Analysis (CoA), Safety Data Sheet (SDS) [3]	A well-established supplier with readily available documentation for various batches. [3]
Santa Cruz Biotechnology	97% [9]	Certificate of Analysis (available upon request), SDS	Primarily for research use only. [7]
BOC Sciences	98% [9]	Safety Data Sheet (SDS) [9]	Offers a range of services to the pharmaceutical industry. [9]
Other Suppliers	95-98% [8]	Varies	Includes companies like Parchem, ChemicalBook, and various others, where documentation and batch-to-batch consistency may need closer scrutiny. [2] [5] [6] [8]

Decoding the Certificate of Analysis (CoA)

The Certificate of Analysis is the most critical document for assessing the quality of a chemical reagent. It provides batch-specific data on the identity and purity of the compound. A comprehensive CoA for **1-Methylcyclopropanemethanol** should include results from multiple analytical techniques.

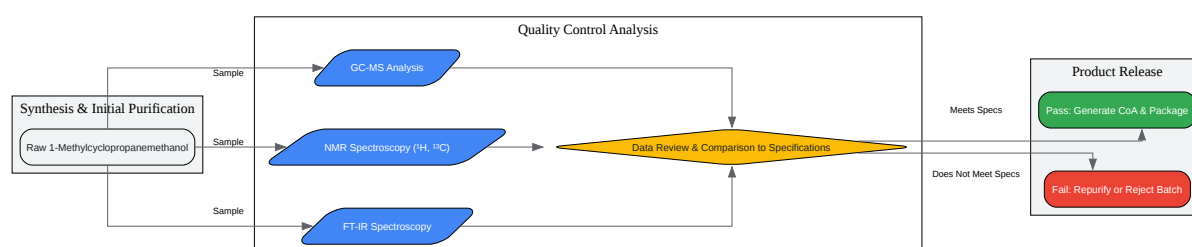
Key Analytical Tests and Their Interpretation:

- Gas Chromatography-Mass Spectrometry (GC-MS): This is the workhorse technique for analyzing volatile compounds like **1-Methylcyclopropanemethanol**. It separates

components of a mixture and provides information on their relative abundance (purity) and mass-to-charge ratio (identity). The CoA should specify the purity as a percentage area from the GC chromatogram.

- Nuclear Magnetic Resonance (NMR) Spectroscopy (^1H and ^{13}C): NMR provides detailed information about the molecular structure of the compound. The ^1H NMR spectrum should show characteristic peaks corresponding to the methyl, cyclopropyl, and methylene protons, and their integrations should be consistent with the structure. The ^{13}C NMR will confirm the number and types of carbon atoms. The absence of significant unidentifiable peaks is a strong indicator of purity.
- Fourier-Transform Infrared Spectroscopy (FT-IR): FT-IR is used to identify the functional groups present in the molecule. For **1-Methylcyclopropanemethanol**, the spectrum should show a characteristic broad absorption band for the O-H stretch of the alcohol group (around $3300\text{--}3600\text{ cm}^{-1}$) and C-H stretches for the cyclopropyl and methyl groups.

The following diagram illustrates a typical quality control workflow for a commercial chemical supplier.



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*Figure 1: A generalized workflow for the quality control of commercially supplied **1-Methylcyclopropanemethanol**.*

Potential Impurities from Synthesis

Understanding the synthetic route to **1-Methylcyclopropanemethanol** can provide insights into potential impurities. While specific proprietary methods are not always disclosed, a common approach to cyclopropane rings involves the reaction of an alkene with a carbene or carbenoid. For instance, the Simmons-Smith reaction or variations thereof could be employed.

Potential impurities may include:

- **Unreacted Starting Materials:** Depending on the specific synthesis, these could be allylic alcohols or other precursors.
- **Solvent Residues:** Residual solvents from the reaction or purification steps (e.g., diethyl ether, dichloromethane, toluene).
- **By-products:** Isomeric impurities or products from side reactions. The kinetics of the gas-phase thermal decomposition of methylcyclopropanemethanol have been studied, suggesting potential for rearrangement products under certain conditions.^[4]

Protocol for Independent Quality Verification by GC-MS

It is good practice to independently verify the purity of a new batch of any critical reagent. The following is a general protocol for the analysis of **1-Methylcyclopropanemethanol** by Gas Chromatography-Mass Spectrometry.

Objective: To confirm the identity and determine the purity of a commercial sample of **1-Methylcyclopropanemethanol**.

Materials:

- **1-Methylcyclopropanemethanol** sample
- High-purity solvent for dilution (e.g., HPLC-grade methanol or dichloromethane)^[10]

- Volumetric flasks and pipettes
- GC-MS system with a suitable capillary column (e.g., a non-polar or medium-polarity column like a DB-5ms or HP-5ms)

Procedure:

- Sample Preparation:
 - Prepare a stock solution of **1-Methylcyclopropanemethanol** by accurately weighing approximately 10 mg of the sample into a 10 mL volumetric flask and diluting to volume with the chosen solvent. This creates a 1 mg/mL solution.
 - Prepare a working solution by performing a further 1:100 dilution of the stock solution to achieve a final concentration of 10 µg/mL.
- Instrument Setup (Example Parameters):
 - GC Inlet: Split/splitless injector, with a split ratio of 50:1.
 - Injector Temperature: 250 °C.
 - Oven Temperature Program:
 - Initial temperature: 50 °C, hold for 2 minutes.
 - Ramp: 10 °C/min to 200 °C.
 - Hold: 2 minutes at 200 °C.
 - Column: 30 m x 0.25 mm ID x 0.25 µm film thickness (e.g., HP-5ms).
 - Carrier Gas: Helium at a constant flow of 1 mL/min.
 - MS Transfer Line Temperature: 280 °C.
 - Ion Source Temperature: 230 °C.
 - Mass Range: Scan from m/z 35 to 200.

- Data Acquisition and Analysis:
 - Inject 1 µL of the working solution into the GC-MS.
 - Acquire the total ion chromatogram (TIC) and the mass spectrum for the major peak.
 - Identity Confirmation: Compare the obtained mass spectrum with a reference spectrum from a database (e.g., NIST). The mass spectrum of **1-Methylcyclopropanemethanol** should show characteristic fragments.
 - Purity Assessment: Integrate the peak areas in the TIC. The purity is calculated as the area of the main peak divided by the total area of all peaks, expressed as a percentage.

The following diagram outlines this experimental workflow.

*Figure 2: A step-by-step workflow for the independent verification of **1-Methylcyclopropanemethanol** purity.*

Conclusion

The successful use of **1-Methylcyclopropanemethanol** in research and drug development is critically dependent on its purity. A thorough evaluation of commercial suppliers should extend beyond the listed price and purity to include a careful review of the provided Certificate of Analysis. For critical applications, an independent verification of identity and purity by a reliable analytical method such as GC-MS is a prudent and highly recommended step. By adopting this rigorous approach to reagent qualification, researchers can build a solid foundation of chemical integrity for their synthetic endeavors.

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References

- 1. 1-Methylcyclopropanemethanol [webbook.nist.gov]
- 2. parchem.com [parchem.com]

- 3. 1-Methylcyclopropanemethanol 98 2746-14-7 [sigmaaldrich.com]
- 4. 1-Methylcyclopropanemethanol 98 2746-14-7 [sigmaaldrich.com]
- 5. 1-Methylcyclopropanemethanol | 2746-14-7 [m.chemicalbook.com]
- 6. 1-Methyl-cyclopropanemethanol | CAS 2746-14-7 | Chemical-Suppliers [chemical-suppliers.eu]
- 7. scbt.com [scbt.com]
- 8. molbase.com [molbase.com]
- 9. 1-methyl cyclopropane methanol, 2746-14-7 [thegoodscentcompany.com]
- 10. MDC and Its Impact on Polymer Drug Formulations [purosolv.com]
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